

Physical properties of 1H-indol-4-ol including melting point and solubility

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A Technical Guide to the Physical Properties of 1H-indol-4-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **1H-indol-4-ol**, also known as 4-hydroxyindole. The information presented herein is intended to support research, development, and quality control activities involving this compound. All quantitative data is summarized for clarity, and generalized experimental protocols are provided for the determination of melting point and solubility.

Core Physical Properties

1H-indol-4-ol is a solid, crystalline compound at room temperature. The key physical properties are summarized in the table below.



| Property | Value | Source(s) |
|---------------|------------------|-----------------|
| Melting Point | 97-99 °C | [1][2][3][4][5] |
| Solubility | | |
| in Water | Slightly soluble | [1][2][3][4] |
| in Methanol | Slightly soluble | [1][2][3] |
| in DMSO | Slightly soluble | [1][2][3] |
| in Acetone | Soluble | [4] |

Experimental Protocols

While specific experimental data for the determination of **1H-indol-4-ol**'s physical properties is not readily available in the public domain, standardized methods for organic compounds are applicable. The following sections detail generalized protocols for determining melting point and solubility.

Melting Point Determination

The melting point of a solid organic compound is a critical indicator of its purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure substance, while impurities tend to lower and broaden the melting range.

Methodology: Capillary Method

- Sample Preparation: A small amount of finely powdered, dry 1H-indol-4-ol is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.[2][3]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[2] This assembly is then placed in a heating apparatus, such as a Thiele tube containing mineral oil or a modern digital melting point apparatus.[2]
- Heating: The sample is heated gradually, with constant stirring if using an oil bath to ensure uniform temperature distribution.[2] An initial rapid heating can be performed to determine an



approximate melting point. Subsequently, a new sample is heated slowly (approximately 2°C per minute) as the temperature approaches the expected melting point.

- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal disappears is recorded as the end of the melting range.[3]
- Purity Assessment: A narrow melting range (e.g., 97-98°C) suggests high purity, whereas a broad range (e.g., 94-98°C) would indicate the presence of impurities.

Solubility Assessment

Determining the solubility of a compound in various solvents is essential for purification, formulation, and biological testing.

Methodology: Qualitative Solubility Test

- Sample Preparation: A small, measured amount of 1H-indol-4-ol (e.g., 0.1 g) is placed in a test tube.[1]
- Solvent Addition: A measured volume of the desired solvent (e.g., 3 mL of water) is added to the test tube in portions, with vigorous shaking after each addition.[1]
- Observation: The compound is classified as "soluble" if it completely dissolves to form a clear solution. It is "slightly soluble" if partial dissolution occurs, and "insoluble" if the solid remains unchanged.
- Systematic Testing: This procedure is repeated with a range of solvents of varying polarities, such as water, methanol, and dimethyl sulfoxide (DMSO), to establish a solubility profile. For a more comprehensive analysis, solubility in acidic (e.g., 5% HCl) and basic (e.g., 5% NaOH) aqueous solutions can also be tested to understand the compound's acidic or basic nature.[1][4]

Synthesis Pathway of 1H-indol-4-ol

A common synthetic route to 4-hydroxyindoles involves the cyclization of appropriately substituted anilines. The following diagram illustrates a generalized synthetic pathway.





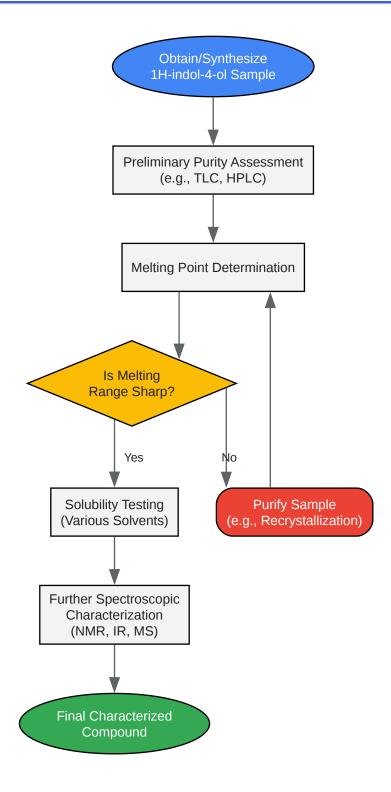
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Caption: Generalized synthesis pathway for **1H-indol-4-ol**.

Logical Workflow for Physical Property Determination

The determination of the physical properties of a chemical compound like **1H-indol-4-ol** follows a logical progression to ensure accurate characterization and assessment of purity.





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Caption: Logical workflow for determining physical properties.



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